

molecular weight of 2-Bromo-4-(N-tert-butylloxycarbonylamino)thiophene

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Compound of Interest

Compound Name: 2-Bromo-4-(N-tert-butylloxycarbonylamino)thiophene

Cat. No.: B1287752

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Technical Guide: 2-Bromo-4-(N-tert-butylloxycarbonylamino)thiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Bromo-4-(N-tert-butylloxycarbonylamino)thiophene**, a key intermediate in organic synthesis, particularly in the development of novel pharmaceuticals and functional materials.

Physicochemical Properties

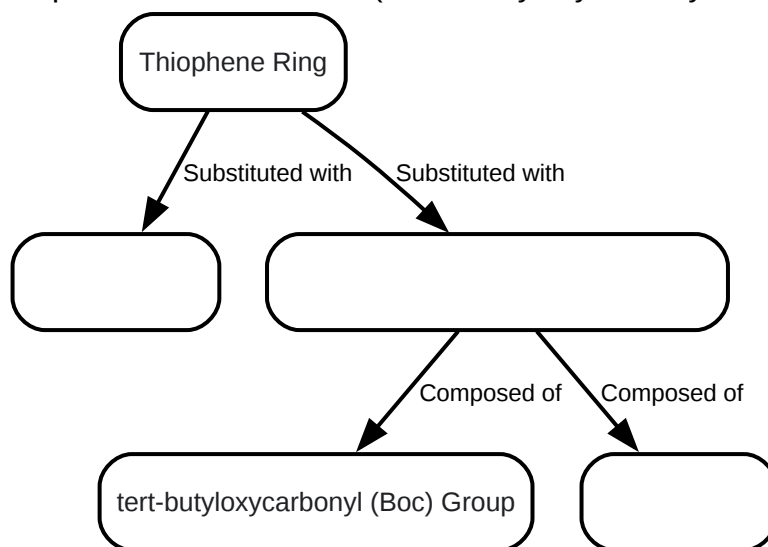
The quantitative data for **2-Bromo-4-(N-tert-butylloxycarbonylamino)thiophene** are summarized in the table below. This compound is characterized by its thiophene core, substituted with a bromine atom and a tert-butylloxycarbonyl (Boc) protected amine group.

Property	Value	Citations
CAS Number	494833-75-9	[1][2][3]
Molecular Formula	C ₉ H ₁₂ BrNO ₂ S	[1][2]
Molecular Weight	278.17 g/mol	[1][3][4]
IUPAC Name	tert-butyl 5-bromo-3-thienylcarbamate	[2][4]
SMILES Code	<chem>BrC1=CC(=CS1)NC(=O)OC(C)(C)C</chem>	[1]
Purity	Typically ≥97%	[2][4]
Physical Form	Off-white to Light-red to Brown Liquid or Solid	[2]
Storage Conditions	2-8°C, inert atmosphere, keep in dark place	[1][2]

Chemical Structure

The molecular structure of **2-Bromo-4-(N-tert-butyloxycarbonylamino)thiophene** consists of a central thiophene ring functionalized with a bromine atom at the 2-position and a Boc-protected amino group at the 4-position. The relationship between these components is illustrated in the diagram below.

Structural Components of 2-Bromo-4-(N-tert-butyloxycarbonylamino)thiophene

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Structural components of the target molecule.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-Bromo-4-(N-tert-butyloxycarbonylamino)thiophene** is not readily available in the provided search results. However, a general synthetic approach can be proposed based on standard organic chemistry transformations. The synthesis would likely involve two key steps: the protection of an aminothiophene and the subsequent bromination.

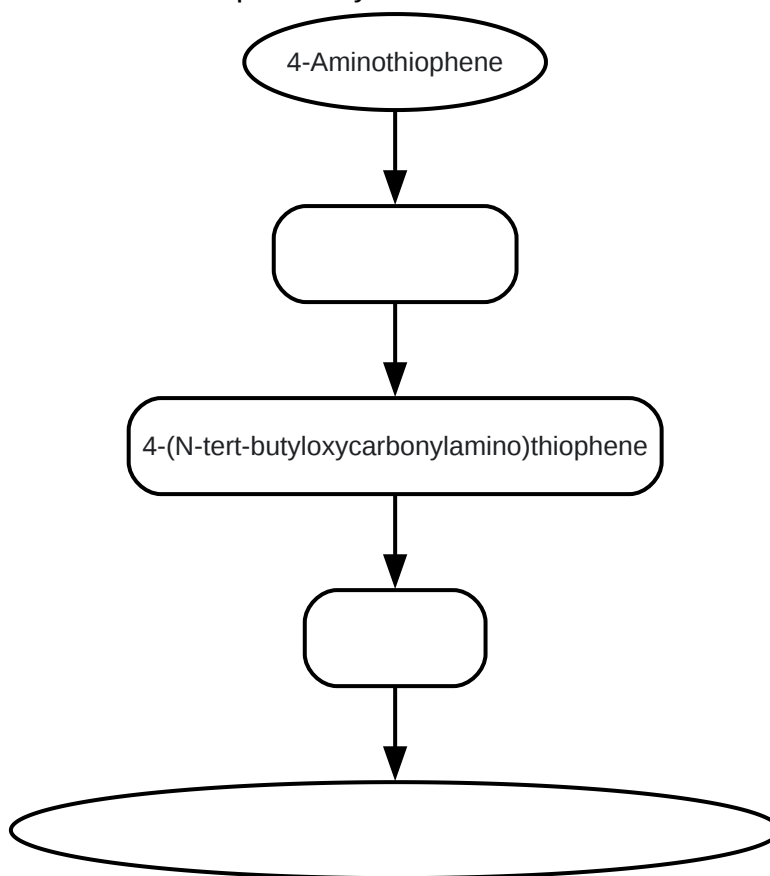
General Synthetic Workflow:

- Boc Protection of 4-Aminothiophene:
 - 4-Aminothiophene is dissolved in a suitable aprotic solvent (e.g., tetrahydrofuran or dichloromethane).
 - A base, such as triethylamine or diisopropylethylamine, is added to the solution.
 - Di-tert-butyl dicarbonate (Boc_2O) is added portion-wise to the reaction mixture at 0°C .

- The reaction is typically stirred at room temperature until completion, which is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is worked up by washing with aqueous solutions to remove the base and unreacted Boc_2O . The organic layer is then dried and concentrated to yield 4-(N-tert-butyloxycarbonylamino)thiophene.
- Bromination of the Protected Thiophene:
 - The resulting 4-(N-tert-butyloxycarbonylamino)thiophene is dissolved in an appropriate solvent, such as tetrahydrofuran or a chlorinated solvent.
 - The solution is cooled to a low temperature (e.g., -78°C).
 - A brominating agent, such as N-bromosuccinimide (NBS), is added portion-wise. The regioselectivity of the bromination at the 2-position is favored due to the electronic properties of the thiophene ring.
 - The reaction is stirred at low temperature and allowed to slowly warm to room temperature.
 - The reaction progress is monitored by TLC or gas chromatography.
 - Once the reaction is complete, it is quenched and subjected to an aqueous workup. The crude product is then purified, typically by column chromatography, to yield **2-Bromo-4-(N-tert-butyloxycarbonylamino)thiophene**.

The workflow for this proposed synthesis is depicted in the following diagram.

Proposed Synthetic Workflow

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A plausible synthetic route to the target compound.

Safety and Handling

2-Bromo-4-(N-tert-butyloxycarbonylamino)thiophene is associated with several hazard statements.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection),

P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]

For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

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- 2. 2-Bromo-4-(N-tert-butyloxycarbonylamino)thiophene | 494833-75-9 [sigmaaldrich.com]
- 3. CAS NO. 494833-75-9 | 2-BROMO-4-(N-TERT-BUTYLOXYCARBONYLAMINO)THIOPHENE | C₉H₁₂BrNO₂S [localpharmaguide.com]
- 4. 2-Bromothiophene | C₄H₃BrS | CID 13851 - PubChem [pubchem.ncbi.nlm.nih.gov]
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